

Prudent Disposal of Demethoxymatteucinol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Demethoxymatteucinol*

Cat. No.: *B1203457*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. While specific disposal guidelines for **Demethoxymatteucinol** are not readily available in public resources, a risk-based approach following general principles of chemical waste management is essential. This guide provides a procedural framework for the safe handling and disposal of **Demethoxymatteucinol** in a laboratory setting.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal protocol. Local regulations and facility-specific procedures will ultimately dictate the appropriate disposal route.

Chemical and Physical Properties of Demethoxymatteucinol

A summary of the known properties of **Demethoxymatteucinol** is provided below. This information is crucial for a preliminary risk assessment.

Property	Value	Reference
Molecular Formula	C17H16O4	[1][2]
Molecular Weight	284.31 g/mol	[2]
Appearance	Solid	[3]
CAS Number	56297-79-1	[1][2]
Melting Point	202 - 204 °C	[3]

General Disposal Protocol for Demethoxymatteucinol

The following step-by-step procedure is a general guideline for the disposal of **Demethoxymatteucinol** waste.

1. Waste Identification and Segregation:

- **Categorize Waste:** Identify all waste streams containing **Demethoxymatteucinol**. This includes pure compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions.
- **Segregate Waste:** Do not mix **Demethoxymatteucinol** waste with other chemical waste unless explicitly permitted by your EHS department. Keep it separate from non-hazardous trash.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **Demethoxymatteucinol** waste. This includes:
 - Safety goggles or a face shield
 - Chemical-resistant gloves (e.g., nitrile)
 - A lab coat

3. Waste Collection and Storage:

- Solid Waste:
 - Collect pure **Demethoxymatteucinol** and contaminated solids in a designated, leak-proof, and clearly labeled waste container.
 - The label should include the chemical name ("**Demethoxymatteucinol**"), the concentration (if applicable), and the hazard class (to be determined in consultation with EHS).
- Liquid Waste:
 - Collect solutions containing **Demethoxymatteucinol** in a designated, sealed, and shatter-resistant container.
 - The container must be clearly labeled with the chemical name, solvent, concentration, and appropriate hazard warnings.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

4. Disposal Request and Pickup:

- Follow your institution's established procedures for chemical waste disposal. This typically involves submitting a waste pickup request to the EHS department.
- Provide accurate and complete information on the waste manifest or request form.

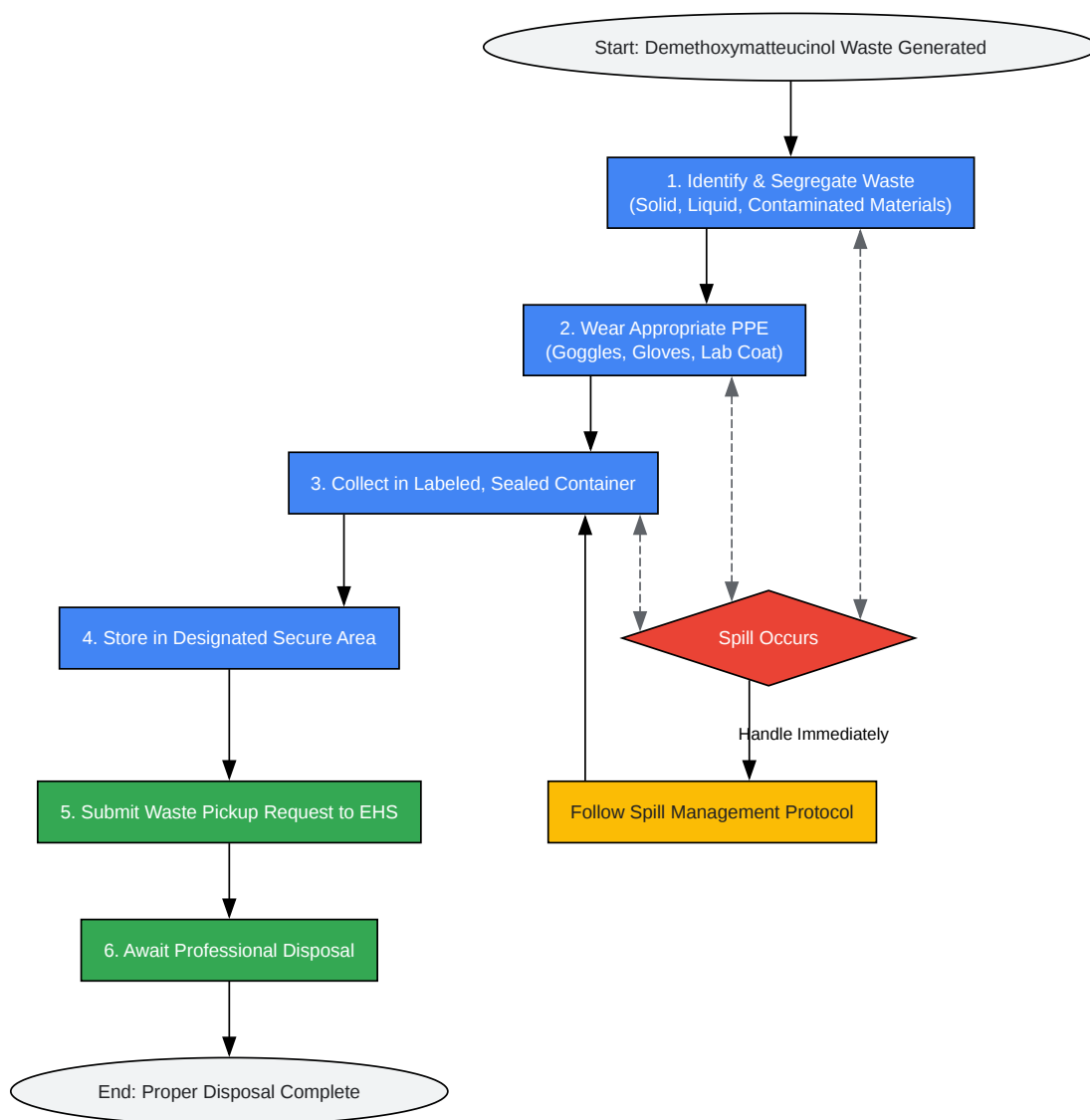
5. Spill Management:

- In the event of a spill, immediately alert personnel in the area.
- For a small spill of solid material, carefully sweep it up, avoiding dust generation, and place it in the designated waste container.
- For a liquid spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the waste container.
- Clean the spill area with an appropriate solvent and decontaminate surfaces.

- Report all spills to your supervisor and EHS department.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Demethoxymatteucinol**.



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Caption: Workflow for the safe disposal of **Demethoxymatteucinol**.

Disclaimer: This information is intended as a general guide and does not replace the need for a formal risk assessment and consultation with your institution's EHS department. Always adhere to local, state, and federal regulations regarding chemical waste disposal.

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References

- 1. Demethoxymatteucinol | C₁₇H₁₆O₄ | CID 180550 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Desmethoxymatteucinol | C₁₇H₁₆O₄ | CID 625031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Prudent Disposal of Demethoxymatteucinol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1203457#demethoxymatteucinol-proper-disposal-procedures>]

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